

# Ferrate(VI) versus ozonation for the removal of contaminants of emerging concern

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## Compound of Interest

Compound Name: ferrate ion

Cat. No.: B1175860

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## A Comparative Guide to Ferrate(VI) and Ozonation for the Removal of Contaminants of Emerging Concern

Researchers, scientists, and drug development professionals are increasingly faced with the challenge of removing contaminants of emerging concern (CECs), such as pharmaceuticals and personal care products, from water. Advanced oxidation processes (AOPs) are at the forefront of treatment technologies, with ferrate(VI) and ozonation being two of the most promising options. This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the most suitable technology for specific applications.

## Performance Comparison

Both ferrate(VI) ( $\text{Fe(VI)O}_4^{2-}$ ) and ozone ( $\text{O}_3$ ) are powerful oxidants capable of degrading a wide range of CECs.[1] However, their reactivity and effectiveness are influenced by the specific contaminant and the water matrix.

Ferrate(VI) is a multi-purpose treatment agent, acting as an oxidant, coagulant, and disinfectant.[2] Its reduced form, Fe(III), is a common coagulant, which can aid in the removal of particulate matter.[2] Ferrate(VI) exhibits selective oxidation, preferentially attacking electron-rich moieties like phenols, anilines, and olefins.[1] However, its degradation of CECs can be hindered by the presence of natural organic matter (NOM).[1]

Ozonation is a well-established technology for disinfection and micropollutant removal.[3][4] Ozone can react with contaminants directly as molecular ozone or indirectly through the formation of highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ). [5] This dual-reaction pathway allows for the degradation of a broad spectrum of compounds.[3] However, ozonation can lead to the formation of undesirable disinfection byproducts (DBPs), such as bromate, in the presence of bromide.[6]

## Quantitative Data on CEC Removal

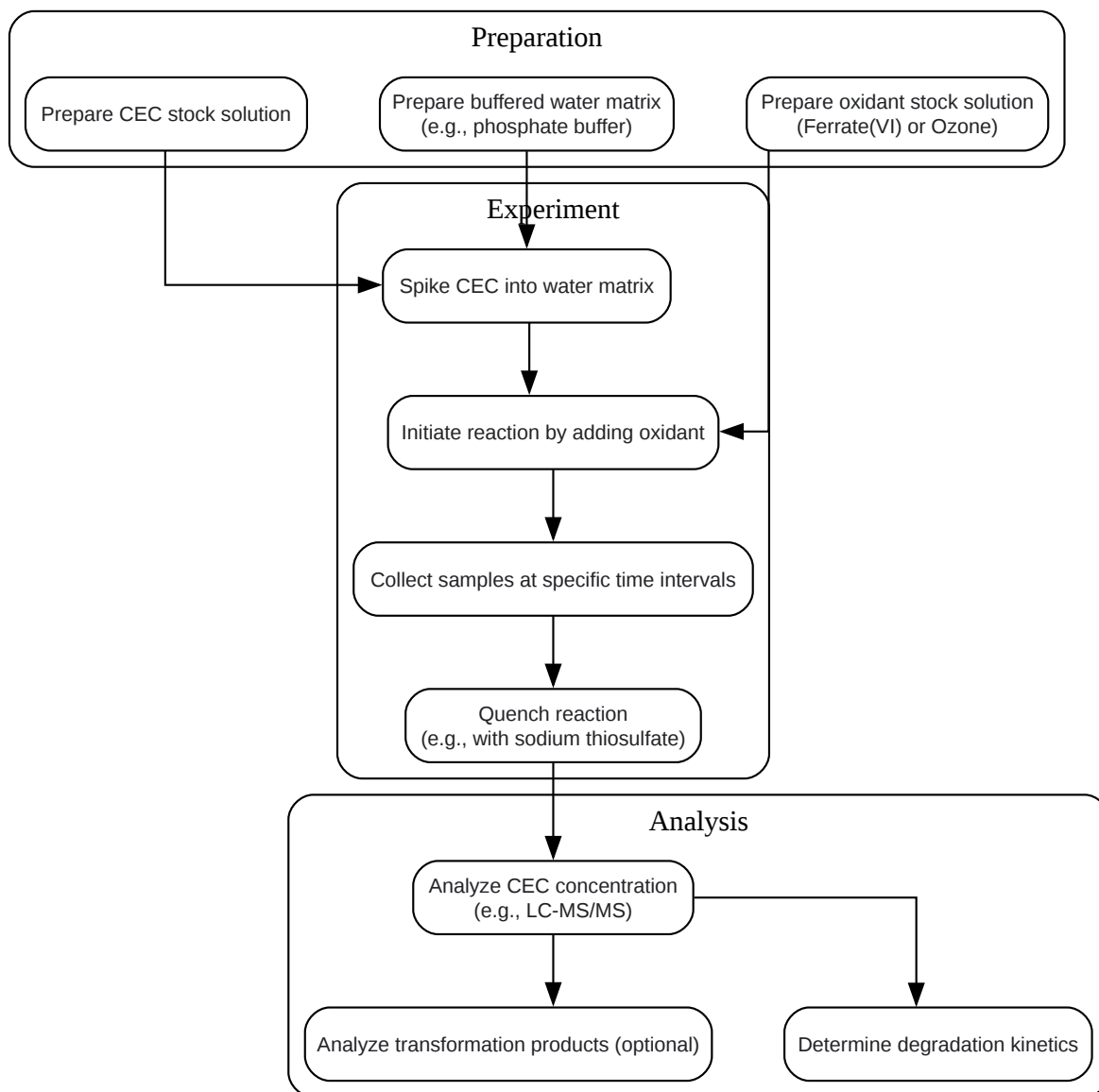
The following table summarizes the removal efficiencies of several pharmaceuticals by ferrate(VI) and ozonation under various experimental conditions.

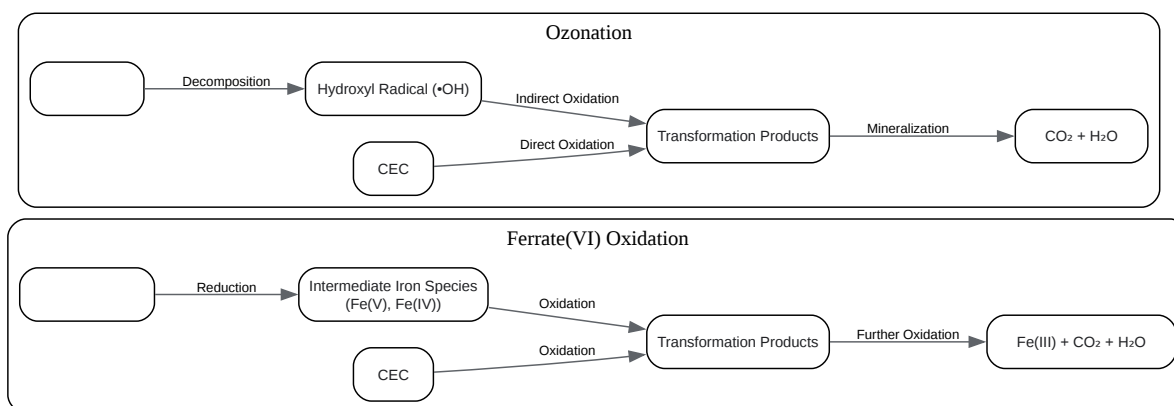
Contaminant	Treatment	Dosage	pH	Removal Efficiency (%)	Reference
Sulfamethoxazole (SMX)	Ferrate(VI)	1-5 mg Fe/L	8-9	>80	[7]
Sulfamethoxazole (SMX)	Ozonation	-	-	92	[8]
Diclofenac (DCF)	Ferrate(VI)	1-5 mg Fe/L	-	>80	[7]
Carbamazepine (CBZ)	Ferrate(VI)	1-5 mg Fe/L	-	>80	[7]
Bezafibrate (BZF)	Ferrate(VI)	1-5 mg Fe/L	-	<25	[7]
Iohexol (IHX)	Ozonation	-	-	40 (direct oxidation)	[8]

## Experimental Protocols

### General Experimental Workflow for CEC Degradation Assessment

The evaluation of ferrate(VI) and ozonation for CEC removal typically follows a standardized laboratory-scale experimental workflow.





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